

diallylamine CAS number and molecular weight

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Compound of Interest

Compound Name: *Diallylamine*
Cat. No.: *B093489*

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An In-depth Technical Guide to Diallylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diallylamine**, a versatile secondary amine with significant applications in chemical synthesis and various industries. This document outlines its chemical and physical properties, synthesis protocols, toxicological data, and its role as a precursor in the development of polymers and other functional molecules.

Core Properties of Diallylamine

Diallylamine, with the chemical formula $(\text{CH}_2=\text{CHCH}_2)_2\text{NH}$, is a colorless liquid characterized by a distinct ammonia-like odor.^[1] It is a multifunctional molecule featuring a secondary amine and two reactive alkene groups, making it a valuable intermediate in organic synthesis.

Physicochemical Data

The fundamental physicochemical properties of **diallylamine** are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	124-02-7	[1] [2] [3] [4]
Molecular Weight	97.16 g/mol	[2] [4]
Molecular Formula	C ₆ H ₁₁ N	[1] [4]
Density	0.787 g/mL at 25 °C	[1]
Boiling Point	111-112 °C	
Melting Point	-88 °C	[1]
Flash Point	11 °C	[3]
Appearance	Colorless liquid	[1] [4]

Synthesis of Diallylamine

Diallylamine can be synthesized through various methods, including the reaction of allylamine with allyl bromide or allyl chloride. However, this approach often yields a mixture of mono-, di-, and triallylamine, complicating the purification of the desired product. A more satisfactory and widely cited laboratory-scale synthesis involves the hydrolysis of diallylcyanamide.

Experimental Protocol: Synthesis from Diallylcyanamide

This protocol is adapted from Organic Syntheses.

Materials:

- Diallylcyanamide
- Sulfuric acid (sp. gr. 1.84)
- Sodium hydroxide
- Anhydrous potassium carbonate
- Distilled water

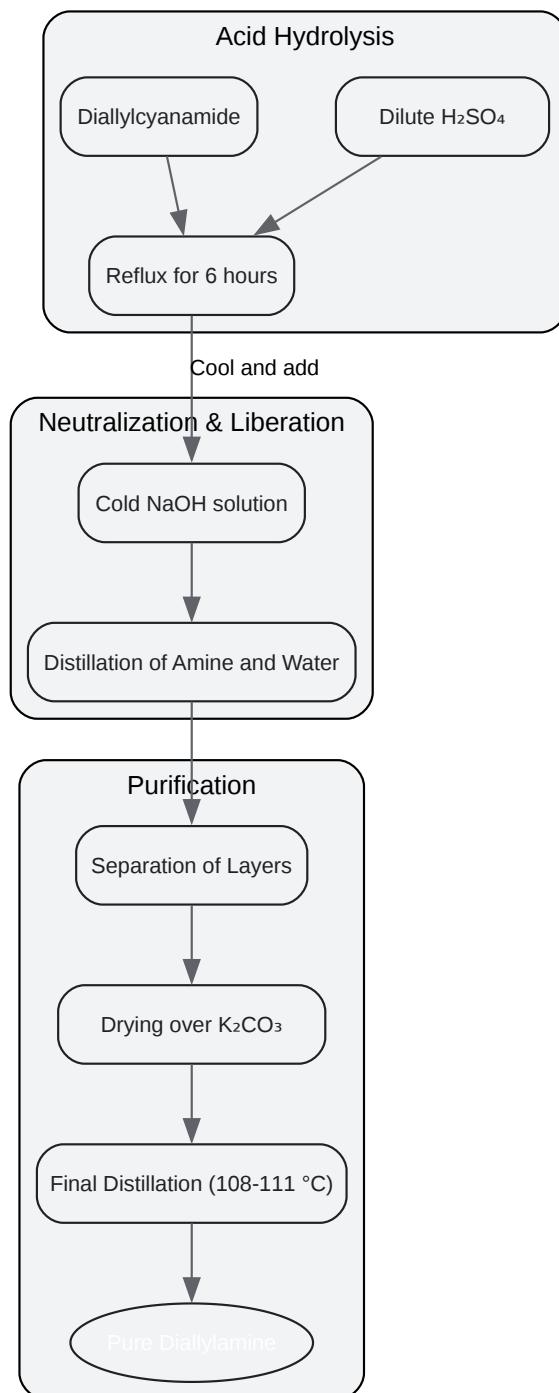
- 2-L round-bottomed flask
- Reflux condenser
- Distillation apparatus
- Separatory funnel

Procedure:

- In a 2-L round-bottomed flask equipped with a reflux condenser, prepare a solution of 123 g of concentrated sulfuric acid in 370 cc of water.
- To this acidic solution, add 98.5 g of diallylcyanamide.
- Gently reflux the mixture for six hours. The mixture will initially bump but will become homogeneous and boil smoothly.
- After refluxing, cool the solution to room temperature.
- Carefully add a cold solution of 192 g of sodium hydroxide in 350 cc of water down the side of the flask to form a separate layer at the bottom.
- Connect the flask for downward distillation and shake to mix the layers, which will liberate the free **diallylamine**.
- Heat the flask to distill the amine along with some water.
- Separate the amine layer from the aqueous layer in the distillate using a separatory funnel.
- Dry the crude **diallylamine** over anhydrous potassium carbonate.
- Filter the dried amine into a distillation flask and distill at atmospheric pressure. The pure **diallylamine** will distill at 108–111 °C.

Yield: 62–68 g (80–88% of the theoretical amount).

Workflow for the Synthesis of Diallylamine

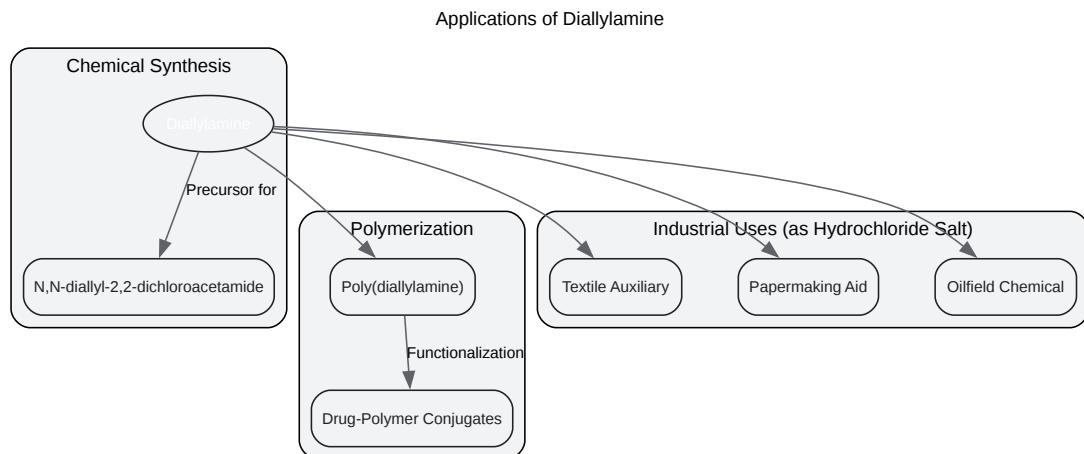
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Caption: Synthesis workflow of **diallylamine** from diallylcyanamide.

Applications in Research and Development

Diallylamine serves as a crucial building block in the synthesis of various compounds, with notable applications in agriculture, polymer chemistry, and as an intermediate for pharmaceuticals.

- **Herbicide Safeners:** It is a key component in the production of N,N-diallyl-2,2-dichloroacetamide, a safener used to protect crops from herbicide injury.[\[2\]](#)
- **Polymer Chemistry:** **Diallylamine** can undergo cyclopolymerization to form **poly(diallylamine)**. This polymer can be further functionalized, for instance, by attaching drug molecules like ibuprofen, ciprofloxacin, or mefenamic acid, to create potential drug delivery systems.
- **Industrial Applications:** The hydrochloride salt of **diallylamine** is utilized as a textile auxiliary, a retention and drainage aid in papermaking, and as a clay stabilizer in the oil and gas industry.[\[5\]](#)



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Caption: Overview of **diallylamine**'s primary applications.

Toxicological Profile

Diallylamine is classified as a toxic and corrosive substance. It is crucial to handle this chemical with appropriate safety precautions in a well-ventilated area.

Acute Toxicity Data

The following table summarizes the acute toxicity data for **diallylamine** in various animal models.

Route of Exposure	Species	LD50/LC50	Reference
Oral	Rat	316 mg/kg	[2]
Dermal	Rabbit	280 mg/kg	[2]
Inhalation (4 hours)	Rat	2755 ppm	[2]
Inhalation (8 hours)	Rat	795 ppm	[2] [4]
Intraperitoneal	Mouse	187 mg/kg	[2]

Human Exposure: In humans, exposure to **diallylamine** vapor can cause irritation to the mucous membranes and chest discomfort.[\[2\]](#)[\[4\]](#) Symptoms of exposure in workers have included mouth and jaw pain, chest tightness, dizziness, nausea, and breathing difficulties.[\[2\]](#) The substance is corrosive to the eyes, skin, and respiratory tract.[\[6\]](#)

Biological Activity and Signaling Pathways

While functionalized allylamines, such as the antifungal drug naftifine, are known to act as specific enzyme inhibitors (squalene epoxidase), **diallylamine** itself is not recognized as a modulator of a specific signaling pathway in a therapeutic context. Its biological effects are primarily associated with its corrosive and irritant properties, leading to general cellular toxicity upon direct contact.

The research interest in **diallylamine** for drug development is primarily as a scaffold or intermediate. Its secondary amine and allyl groups provide reactive sites for the synthesis of more complex molecules with potential therapeutic activities. The development of poly(**diallylamine**)-based systems for drug delivery is an area of active investigation, aiming to leverage the polymer's properties for controlled release and targeted delivery of therapeutic agents.

Disclaimer: This document is intended for informational purposes for a scientific audience and does not constitute a safety data sheet. Always consult the appropriate safety documentation and adhere to institutional safety protocols when handling **diallylamine**.

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